

Application Note: Scalable Synthesis of (S)-2-Fluoro-1-phenylethanamine Hydrochloride

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Compound of Interest

Compound Name: (S)-2-Fluoro-1-phenylethanamine
hydrochloride

CAS No.: 886216-59-7

Cat. No.: B2727409

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Target Molecule: (S)-2-Fluoro-1-phenylethanamine HCl (CAS: 886216-59-7) Classification: Chiral β -Fluoroamine Building Block Scale: Gram to Kilogram Pilot Scale Version: 2.0 (Process Safety Optimized)

Executive Summary

The synthesis of chiral β -fluoroamines is often plagued by aziridinium ion-mediated rearrangements, which lead to regioisomeric mixtures (e.g., 1-fluoro-2-amino vs. 2-fluoro-1-amino). For (S)-2-fluoro-1-phenylethanamine, direct fluorination of standard N-protected (Boc/Cbz) precursors frequently results in the unwanted benzylic fluoride due to the electronic stabilization of the benzylic carbocation.

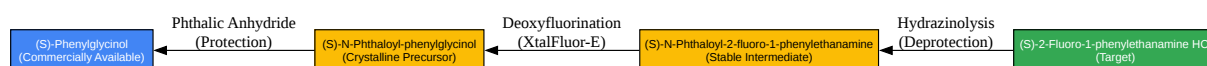
This protocol utilizes the Phthalimide Protection Strategy. The phthaloyl group, being non-nucleophilic and electron-withdrawing, effectively suppresses neighboring group participation (NGP), preventing aziridinium formation. This forces the fluorination to proceed via a direct S_N2 mechanism at the primary alcohol, ensuring exclusive formation of the desired terminal fluoride with retention of stereochemistry at the benzylic center.

Key Process Advantages

- Regiocontrol: >99:1 regioselectivity for the terminal fluoride.
- Stereoretention: Preserves the (S)-configuration at the benzylic carbon.
- Safety: Utilizes XtalFluor-E® as a thermally stable alternative to DAST for the fluorination step, reducing explosion risks during scale-up.
- Purification: Intermediates are highly crystalline, minimizing reliance on chromatography.

Retrosynthetic Analysis & Pathway

The route disconnects the C-F bond at the primary carbon and the N-protecting group.



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Figure 1: Retrosynthetic logic prioritizing the suppression of aziridinium rearrangement.

Detailed Experimental Protocol

Step 1: Phthalimide Protection

Objective: Protect the amine to prevent NGP during fluorination. Reagents: (S)-Phenylglycinol (1.0 eq), Phthalic Anhydride (1.05 eq), Toluene/Triethylamine.

- Reactor Setup: Charge a glass-lined reactor with (S)-Phenylglycinol and Toluene (10 vol).
- Addition: Add Phthalic Anhydride (1.05 eq) and Triethylamine (0.1 eq, catalyst).
- Reflux: Heat to reflux (Dean-Stark trap) to remove water. Monitor for the disappearance of starting material (~4-6 hours).
- Workup: Cool to room temperature. The product, (S)-N-Phthaloyl-phenylglycinol, often crystallizes directly.

- Isolation: Filter the solid. Wash with cold toluene and hexanes. Dry under vacuum.
 - Checkpoint: Purity should be >98% by HPLC. Melting point ~100-102°C.

Step 2: Deoxyfluorination (Critical Step)

Objective: Convert primary OH to F without rearrangement. Reagents: XtalFluor-E (1.2 eq), DBU (1.5 eq), Anhydrous DCM (15 vol). Safety Note: While XtalFluor-E is safer than DAST, it still generates HF in situ. Use Hastelloy or glass-lined vessels. Avoid glass if HF concentration is high, but for this stoichiometry, borosilicate glass is acceptable for short contact times if quenched immediately.

- Preparation: Suspend (S)-N-Phthaloyl-phenylglycinol (1.0 eq) in anhydrous DCM under N₂ at -78°C.
- Reagent Addition: Add XtalFluor-E (Diethylaminodifluorosulfonium tetrafluoroborate) in portions to control exotherm.
- Activation: Add DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) dropwise. The reaction is less violent than DAST but still exothermic.
- Reaction: Allow to warm to 0°C and stir for 2-4 hours.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#) DBU activates the alcohol/reagent complex. The phthalimide group prevents N-attack on the activated oxygen, forcing external fluoride attack at the CH₂.
- Quench: Pour reaction mixture slowly into saturated aqueous NaHCO₃ (careful: gas evolution).
- Extraction: Separate organic layer. Wash with 1M HCl (to remove DBU), then Brine. Dry over Na₂SO₄.
- Purification: Concentrate. Recrystallize from EtOH/Heptane if necessary.
 - Product: (S)-N-Phthaloyl-2-fluoro-1-phenylethanamine.

Step 3: Deprotection & Salt Formation

Objective: Remove phthalimide and isolate as HCl salt. Reagents: Hydrazine Hydrate (3.0 eq), Ethanol, HCl in Dioxane.

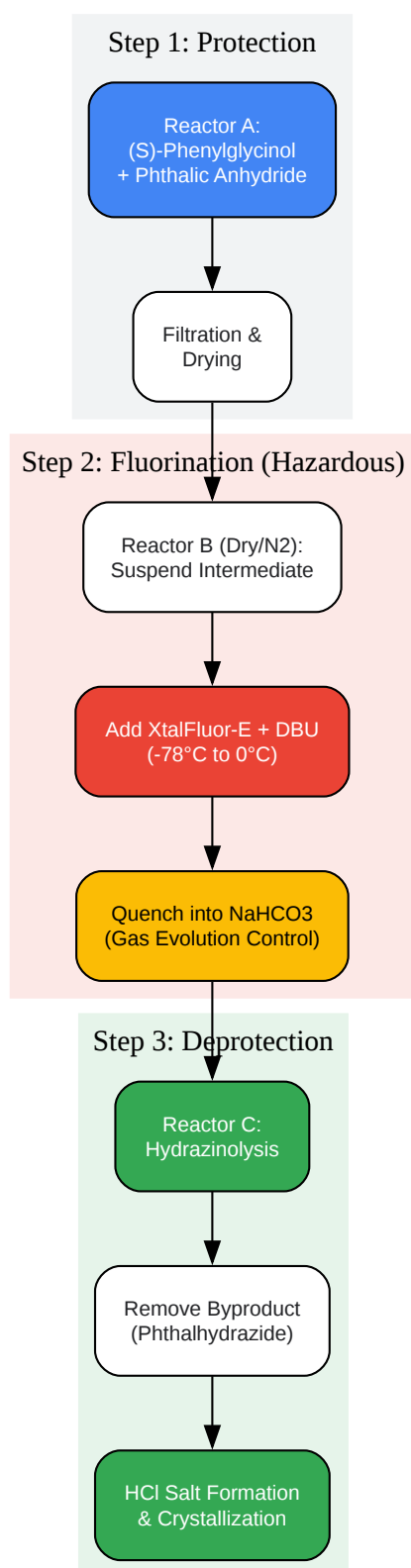
- Deprotection: Dissolve the fluorinated intermediate in Ethanol (10 vol). Add Hydrazine Hydrate (3.0 eq).
- Reflux: Heat to reflux for 2-3 hours. A white precipitate (phthalhydrazide) will form.
- Filtration: Cool to room temperature. Filter off the phthalhydrazide byproduct.[\[3\]](#)
- Isolation: Concentrate the filtrate to remove excess hydrazine and ethanol. Dissolve residue in MTBE or Diethyl Ether.
- Salt Formation: Cool to 0°C. Add 4M HCl in Dioxane dropwise until pH < 2.
- Final Filtration: The target **(S)-2-Fluoro-1-phenylethanamine hydrochloride** precipitates as a white solid.[\[7\]](#) Filter and dry under N₂.

Process Safety & Engineering Controls

Fluorinating Agent Selection

Reagent	Hazard Profile	Scale-Up Suitability	Recommendation
DAST	Explosive >90°C; Shock sensitive	Low	Avoid on >100g scale without flow chemistry.
Deoxo-Fluor	Thermally more stable than DAST	Medium	Acceptable with strict temp control.
XtalFluor-E	Crystalline solid; High thermal stability	High	Recommended. Easier handling, less fuming.

Workflow Diagram



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Figure 2: Process flow diagram illustrating critical control points (red) and isolation steps.[3]

Analytical Specifications

Test	Method	Specification	Rationale
Appearance	Visual	White crystalline solid	Indicates salt purity.
Identity	¹ H-NMR / ¹⁹ F-NMR	Conforms to structure	¹⁹ F NMR confirms monofluorination (-220 ppm region).
Enantiomeric Purity	Chiral HPLC	> 98% ee	Critical for biological activity.
Regioisomer Content	HPLC/GC	< 0.5%	Detects 1-fluoro-2-amino impurity (benzylic fluoride).
Residual Hydrazine	GC-MS	< 10 ppm	Genotoxic impurity control.

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